Introduction: The Strategic Union of a Privileged Scaffold and a Unique Element

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Compound of Interest

Compound Name:	*4-Fluoro-5-iodo-1H-benzimidazole*
CAS No.:	*1805697-77-1*
Cat. No.:	*B1459878*

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In the landscape of medicinal chemistry, the benzimidazole core is recognized as a "privileged structure."[1] This bicyclic aromatic heterocycle, consisting of a fusion of benzene and imidazole, is a structural motif found in numerous pharmacologically active compounds.[1][2] Its versatility allows it to interact with a wide array of biological targets through various non-covalent interactions, leading to a broad spectrum of therapeutic applications, including antimicrobial, antiviral, anticancer, and anthelmintic activities.[3][4]

The deliberate incorporation of fluorine into drug candidates represents a cornerstone of modern drug design.[3] Fluorine, being the most electronegative element, possesses a small atomic radius similar to hydrogen, yet it imparts profoundly different physicochemical properties.[3] The strategic placement of fluorine atoms can enhance a molecule's metabolic stability by blocking sites susceptible to oxidative metabolism, increase binding affinity to target proteins through unique electrostatic interactions, and modulate lipophilicity and pKa to improve cell permeability and bioavailability.[3][5] This guide provides a comprehensive exploration of how the strategic fluorination of the benzimidazole scaffold unlocks and enhances a diverse range of biological activities, offering insights for researchers and professionals in drug development.

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Part 1: The Spectrum of Biological Activity

The introduction of fluorine to the benzimidazole framework has yielded compounds with potent and often enhanced activity across several therapeutic areas. This section details the major biological activities, supported by mechanistic insights and quantitative data.

Antimicrobial (Antibacterial & Antifungal) Activity

Fluorinated benzimidazoles have emerged as a powerful class of antimicrobial agents, demonstrating significant efficacy against a range of pathogenic bacteria and fungi.[6] The presence of fluorine is often crucial for this enhanced activity.

Mechanism of Action: The antimicrobial effects of these compounds are multifaceted. Key mechanisms include:

- Inhibition of Cell Division: Certain fluorinated benzimidazoles act as potent inhibitors of the bacterial cell division protein FtsZ, an essential and highly conserved protein that forms the Z-ring at the division site.[7] Disrupting Z-ring formation leads to filamentation and ultimately bacterial cell death.[7]

- DNA Intercalation and Replication Blockade: Some derivatives, particularly those hybridized with other moieties like 5-fluorouracil, can intercalate into bacterial DNA.[8] This interaction can form a stable complex that physically blocks DNA replication and transcription processes.[8]

- Enzyme Inhibition: Like fluoroquinolone antibiotics, some fluorinated benzimidazoles are believed to inhibit DNA gyrase and topoisomerase IV, enzymes critical for bacterial DNA supercoiling and separation during replication.[3][9]

Structure-Activity Relationship (SAR): The position and number of fluorine substituents significantly influence antimicrobial potency.

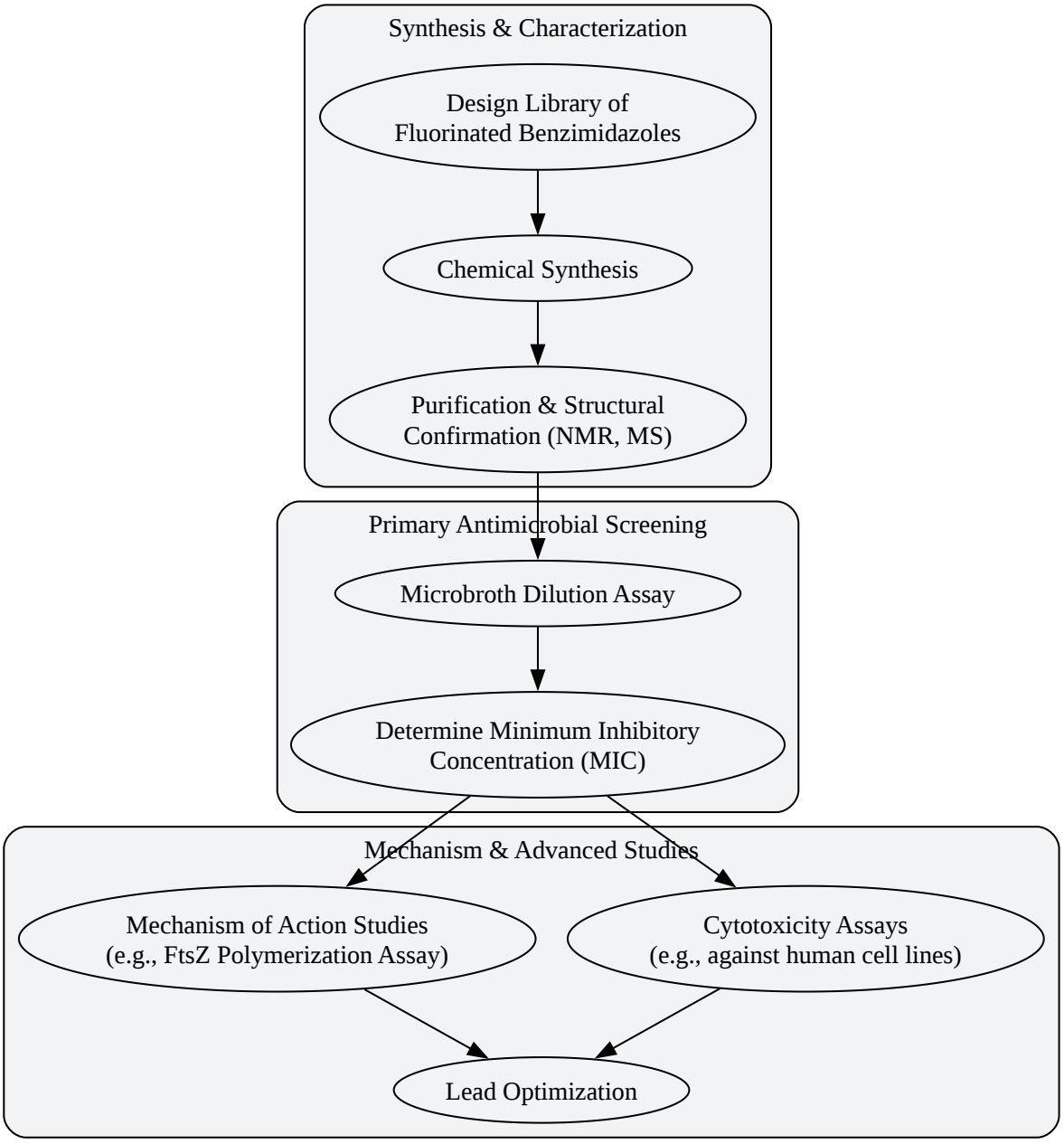
- Phenyl Ring Substitution: The presence of a fluorine atom on a phenyl ring attached to the benzimidazole core generally increases antimicrobial activity compared to non-fluorinated analogs.[6][10]

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- Positional Isomers: The location of the fluorine atom is critical. For instance, compounds with a meta-fluoro substitution on the phenyl ring have shown particularly high activity against Gram-negative bacteria and Bacillus subtilis.[11] In contrast, moving the fluorine to the ortho or para position can sometimes result in lower antibacterial activity.[11][12]

- Benzimidazole Core Substitution: Adding other groups, such as a methyl group at the 5-position of the benzimidazole ring, can enhance antifungal activity, particularly against species like Candida parapsilosis.[11]

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Caption: Major anticancer mechanisms of fluorinated benzimidazoles.

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Table 2: In Vitro Antiproliferative Activity of Fluorinated Benzimidazoles

Compound ID / Description	Cancer Cell Line	IC50 (μM)	Reference
Fluorinated pyrazolylbenzimidazole (55b)	**A549 (Lung), MCF-7 (Breast), HeLa (Cervical)**	**0.95–1.57**	**[13]**
6-fluoroindole derivative (34b)	A549 (Lung)	0.8	[13]
Ru(II) NHC complex (1d)	SH-SY5Y (Neuroblastoma)	7.64 (μg/mL)	[14]
5-fluoro-2-(p-tolyl)-1H-benzo[d]imidazole (ORT14)	HeLa (Cervical)	0.04	[15]

| 5-fluoro-2-(o-tolyl)-1H-benzo[d]imidazole (ORT15) | MCF-7 (Breast) | 0.05 | [15]|

Antiviral and Anthelmintic Activities

Antiviral Activity: Fluorinated benzimidazoles have demonstrated remarkable potency against a range of viruses, particularly RNA viruses. Bis-(fluorobenzimidazole) derivatives have shown exceptional, broad-genotype inhibitory activity against Hepatitis C Virus (HCV) replicons, with some compounds exhibiting efficacy in the picomolar range (EC50 values from 0.008–0.57 nM), far exceeding their non-fluorinated counterparts. [5]Potent anti-HIV activity has also been reported, with some derivatives showing equipotent or better activity than the reference drug Zidovudine. [5] Anthelmintic Activity: The benzimidazole class is well-established in veterinary and human medicine for its anthelmintic properties. Flubendazole, a fluorine analog of mebendazole, is a broad-spectrum anthelmintic used against nematodes and tapeworms. [16]The mechanism of action for this class involves the specific inhibition of microtubule assembly in parasites by binding to the tubulin protein. This binding preference is several hundred-fold greater for parasite tubulin than for host tubulin, which is the basis for their selective toxicity and safe use. [16]

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Part 2: Experimental Methodologies

To ensure scientific integrity, the protocols used to evaluate the biological activity of these compounds must be robust and reproducible.

Protocol 1: Antimicrobial Susceptibility Testing (Microbroth Dilution)

This protocol is used to determine the Minimum Inhibitory Concentration (MIC) of a compound, which is the lowest concentration that prevents visible growth of a microorganism.

Materials:

- Test compounds (fluorinated benzimidazoles) dissolved in DMSO.
- Bacterial or fungal strains.
- Appropriate sterile broth medium (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi).
- Sterile 96-well microtiter plates.
- Spectrophotometer (plate reader).

Step-by-Step Procedure:

- Preparation: Prepare a stock solution of the test compound in DMSO. Serially dilute the compound in the broth medium across the wells of a 96-well plate to achieve a range of final concentrations.
- Inoculum Preparation: Culture the microbial strain overnight. Dilute the culture in fresh broth to achieve a standardized concentration (e.g., ~5 x 10^5 CFU/mL for bacteria).
- Inoculation: Add 100 µL of the standardized inoculum to each well containing the test compound. Include a positive control (inoculum only) and a negative control (broth only).
- Incubation: Incubate the plates at an appropriate temperature (e.g., 37°C for bacteria) for 18-24 hours.

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- MIC Determination: After incubation, determine the MIC by visual inspection for the lowest concentration that shows no turbidity (visible growth). Alternatively, read the optical density (OD) at 600 nm using a plate reader. The MIC is the lowest concentration where the OD is comparable to the negative control.

Protocol 2: In Vitro Cytotoxicity (MTT Assay)

The MTT assay is a colorimetric assay for assessing cell metabolic activity, which serves as a measure of cell viability, proliferation, and cytotoxicity.

Materials:

- Human cancer cell lines (e.g., HeLa, MCF-7).
- Complete culture medium (e.g., DMEM with 10% FBS).
- Test compounds dissolved in DMSO.
- MTT solution (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) at 5 mg/mL in PBS.
- Solubilization solution (e.g., DMSO or acidified isopropanol).
- Sterile 96-well plates.

Step-by-Step Procedure:

- Cell Seeding: Seed the cancer cells into a 96-well plate at a density of 5,000-10,000 cells per well and allow them to adhere overnight in a CO2 incubator.
- Compound Treatment: Prepare serial dilutions of the fluorinated benzimidazole compounds in the culture medium. Remove the old medium from the cells and add 100 µL of the medium containing the test compounds to the wells. Incubate for 48-72 hours.
- MTT Addition: After the incubation period, add 20 µL of the MTT solution to each well and incubate for another 3-4 hours. During this time, viable cells with active mitochondria will reduce the yellow MTT to purple formazan crystals.

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- Solubilization: Carefully remove the medium and add 150 µL of DMSO to each well to dissolve the formazan crystals.
- Data Acquisition: Measure the absorbance at 570 nm using a microplate reader.
- IC50 Calculation: Calculate the percentage of cell viability relative to the untreated control cells. Plot the cell viability against the compound concentration and determine the IC50 value (the concentration required to inhibit 50% of cell growth) using non-linear regression analysis.

Conclusion and Future Outlook

The strategic incorporation of fluorine into the benzimidazole scaffold is a validated and highly successful approach in modern drug discovery. This single-atom substitution can profoundly enhance a compound's pharmacological profile, leading to superior metabolic stability, target affinity, and overall biological activity. Fluorinated benzimidazoles have demonstrated potent efficacy as antimicrobial, anticancer, antiviral, and anthelmintic agents, often through well-defined mechanisms of action such as kinase inhibition and disruption of cellular division. [7][16][17] The structure-activity relationship data clearly indicate that the placement of the fluorine atom is a critical determinant of potency and selectivity, highlighting the necessity of rational design in developing new drug candidates. [11][15]Future research will likely focus on synthesizing novel, more complex fluorinated benzimidazole hybrids to achieve synergistic effects and overcome drug resistance. The continued exploration of this chemical space promises to deliver next-generation therapeutics with improved efficacy and safety profiles for a wide range of diseases.

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